

# thymolphthalein chemical structure and properties

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## Compound of Interest

Compound Name: *Thymolphthalein*

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## Thymolphthalein: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and key applications of **thymolphthalein**. It is intended to serve as a valuable resource for professionals in research, scientific, and drug development fields.

## Chemical Structure and Identification

**Thymolphthalein**, a phthalein dye, is chemically known as 3,3-bis[4-hydroxy-2-methyl-5-(propan-2-yl)phenyl]-2-benzofuran-1(3H)-one.[1] Its structure is characterized by a central lactone ring derived from phthalic anhydride, substituted with two thymol moieties.

Chemical Formula:  $C_{28}H_{30}O_4$ [2]

IUPAC Name: 3,3-bis[4-hydroxy-2-methyl-5-(propan-2-yl)phenyl]-2-benzofuran-1(3H)-one[1]

CAS Number: 125-20-2[3]

Synonyms: 5',5''-Diisopropyl-2',2''-dimethylphenolphthalein[3]

## Physicochemical Properties

**Thymolphthalein** is a white to off-white solid at room temperature. A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference
Molecular Weight	430.54 g/mol	
Melting Point	251-253 °C (decomposes)	
Boiling Point	504.79 °C (rough estimate)	
Solubility	Insoluble in water; Soluble in ethanol and acetone	
pKa	9.70, 10.0 (at 25°C)	
Molar Extinction Coefficient ( $\lambda_{\text{max}}$ )	38,000 M <sup>-1</sup> cm <sup>-1</sup> at 595 nm (in alkaline solution)	
Visual pH Transition Range	pH 9.3 (colorless) to 10.5 (blue)	

## Experimental Protocols

### Synthesis of Thymolphthalein

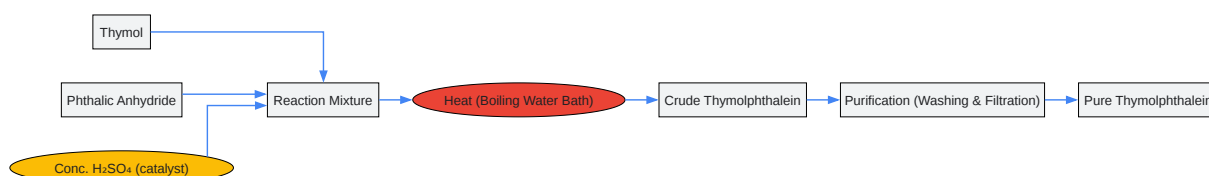
**Thymolphthalein** is synthesized via a Friedel-Crafts acylation reaction between thymol and phthalic anhydride in the presence of a dehydrating acid catalyst, such as concentrated sulfuric acid.

Materials:

- Thymol
- Phthalic anhydride
- Concentrated sulfuric acid (98%)

Procedure:

- Thoroughly grind thymol and phthalic anhydride together in a mortar and pestle to create a fine, homogeneous powder.
- Transfer the mixture to a round-bottom flask.
- Carefully add a few drops of concentrated sulfuric acid to the flask. An immediate color change to green or magenta may be observed.
- Heat the flask in a boiling water bath for approximately one hour. The mixture will turn into a solid magenta chunk.
- After cooling, break up the solid mass and add distilled water.
- Boil the mixture to remove unreacted thymol, which can be detected by its characteristic odor.
- Filter the hot solution to separate the crude **thymolphthalein**.
- Wash the product with hot distilled water to remove any remaining phthalic acid.
- The purified **thymolphthalein** can be dried for use.



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### Synthesis of **Thymolphthalein** Workflow

## Preparation of Thymolphthalein Indicator Solution (0.1% w/v)

Materials:

- **Thymolphthalein** powder (0.1 g)
- Ethanol (95%)
- Distilled water

Procedure:

- Accurately weigh 0.1 g of **thymolphthalein** powder.
- Dissolve the powder in 50 mL of 95% ethanol in a 100 mL volumetric flask.
- Once fully dissolved, dilute the solution to the 100 mL mark with distilled water.
- Mix the solution thoroughly.



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Preparation of **Thymolphthalein** Indicator Solution

## Acid-Base Titration: Standardization of NaOH with KHP

This protocol details the standardization of a sodium hydroxide (NaOH) solution using potassium hydrogen phthalate (KHP) as the primary standard and **thymolphthalein** as the indicator.

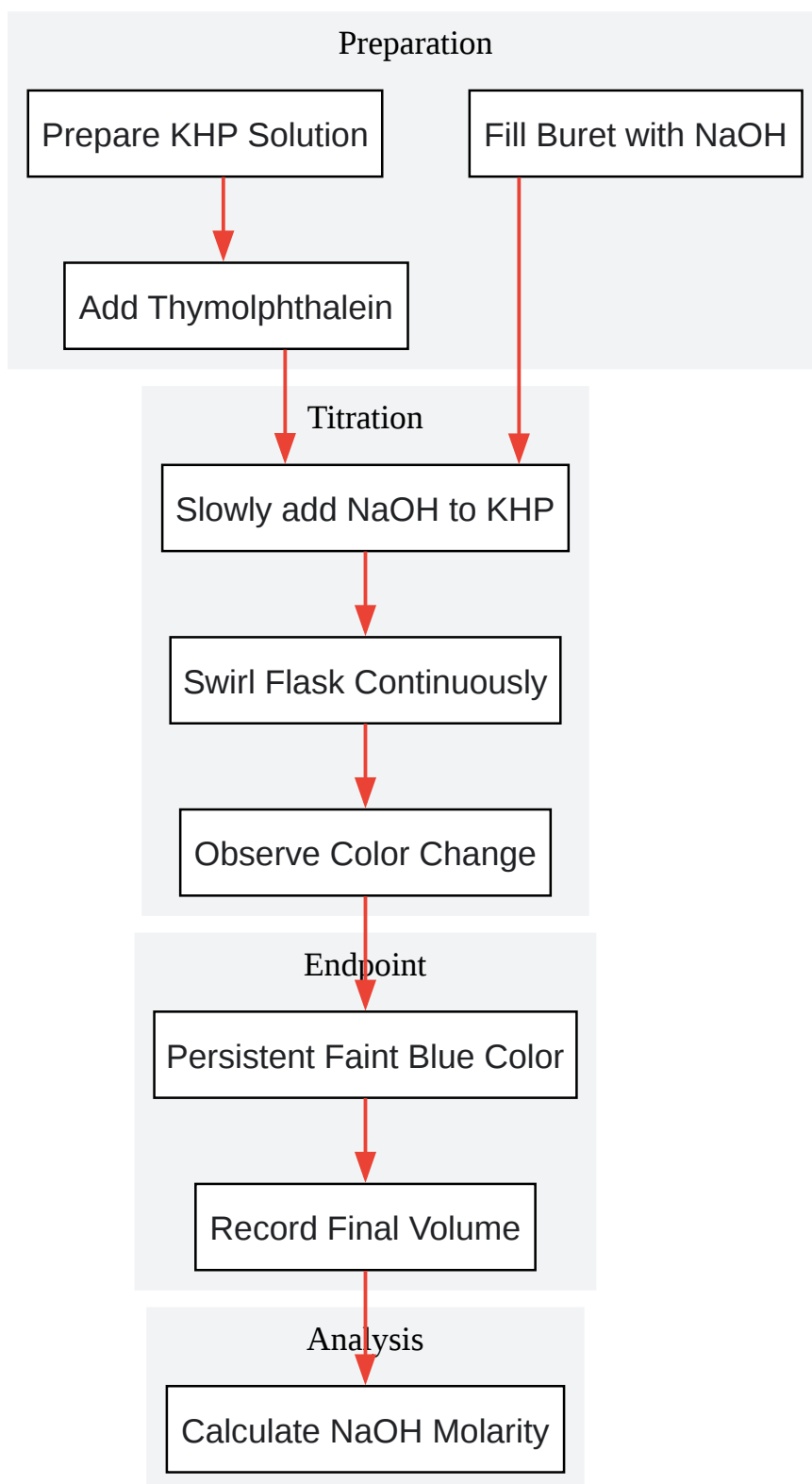
Materials:

- Approximately 0.1 M Sodium Hydroxide (NaOH) solution

- Potassium Hydrogen Phthalate (KHP), dried
- **Thymolphthalein** indicator solution (0.1%)
- Buret, pipettes, Erlenmeyer flasks, analytical balance

Procedure:

- Preparation of KHP solution: Accurately weigh approximately 0.4 g of dried KHP and record the exact mass. Dissolve it in about 50 mL of deionized water in a 250 mL Erlenmeyer flask.
- Indicator addition: Add 2-3 drops of **thymolphthalein** indicator solution to the KHP solution. The solution should be colorless.
- Buret preparation: Rinse a clean buret with a small amount of the NaOH solution and then fill it, ensuring no air bubbles are in the tip. Record the initial buret reading.
- Titration: Slowly add the NaOH solution from the buret to the KHP solution while constantly swirling the flask.
- Endpoint determination: The endpoint is reached when the first faint but persistent blue color appears. Record the final buret reading.
- Calculations: Calculate the molarity of the NaOH solution using the mass of KHP, the volume of NaOH used, and the stoichiometry of the reaction (1:1 molar ratio).
- Repeat the titration at least two more times for accuracy.



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### Acid-Base Titration Workflow

## "Disappearing Ink" Formulation

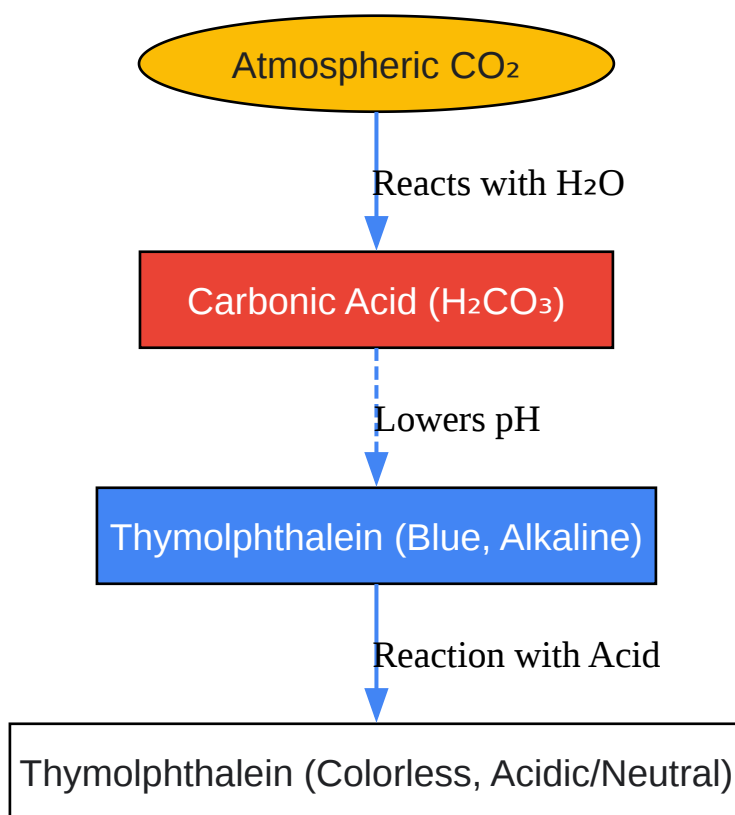
The color-changing property of **thymolphthalein** in response to pH changes is utilized in the formulation of "disappearing ink." The blue, alkaline form of the indicator becomes colorless as it reacts with atmospheric carbon dioxide, which forms carbonic acid and lowers the pH.

Materials:

- **Thymolphthalein** indicator solution
- Ethanol
- Sodium Hydroxide (NaOH) solution (e.g., 0.1 M)

Procedure:

- Place approximately 10 cm<sup>3</sup> of ethanol in a beaker.
- Add a few drops of **thymolphthalein** indicator solution.
- Add the NaOH solution dropwise until a deep blue color is obtained.
- The "ink" is now ready. When applied to a surface, the blue color will fade as the NaOH reacts with atmospheric CO<sub>2</sub>.



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### Chemical Principle of Disappearing Ink

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